

Proper Disposal of ML-T7: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	ML-T7	
Cat. No.:	B11040870	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **ML-T7**, a potent Tim-3 inhibitor used in tumor immunotherapy research.

ML-T7, a dichlorinated organic compound, requires careful management as hazardous waste. Its frequent use in a dimethyl sulfoxide (DMSO) solvent necessitates adherence to specific disposal protocols for chlorinated organic compounds and organic solvents.

Key Data for ML-T7

For easy reference, the following table summarizes the essential quantitative data for ML-T7.



Property	Value
Chemical Name	5-(2,4-Dichlorophenyl)-3a,6a-dihydro-3-(4-methylphenyl)spiro[1H-furo[3,4-c]pyrrole-1,2'-[2H]indene]-1',3',4,6(3H,5H)-tetrone
Molecular Formula	C27H17Cl2NO5
Molecular Weight	506.34 g/mol
CAS Number	459789-75-4
Solubility	Soluble in DMSO
Storage (Solid)	Store at -20°C
Storage (in DMSO)	Store at -80°C for up to 6 months, or at -20°C for up to 1 month.[1]

Experimental Protocol for Disposal

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **ML-T7** and its contaminated materials. This protocol is based on standard guidelines for the disposal of chlorinated organic compounds and materials saturated with DMSO.

Personnel Protective Equipment (PPE) Required:

- Safety goggles
- Chemical-resistant gloves (Butyl rubber gloves are recommended when handling DMSO)
- Lab coat

Procedure:

- Segregation of Waste:
 - All materials that have come into contact with ML-T7, including unused solutions, contaminated labware (e.g., pipette tips, vials, plates), and personal protective equipment (PPE), must be segregated as hazardous waste.



- Liquid Waste Collection (ML-T7 in DMSO):
 - Collect all liquid waste containing ML-T7 in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**ML-T7** (5-(2,4-Dichlorophenyl)-3a,6a-dihydro-3-(4-methylphenyl)spiro[1H-furo[3,4-c]pyrrole-1,2'-[2H]indene]-1',3',4,6(3H,5H)-tetrone)"
 - The solvent: "Dimethyl Sulfoxide (DMSO)"
 - An indication of the hazards (e.g., "Toxic," "Halogenated Organic Waste")
 - Store the sealed waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- · Solid Waste Collection:
 - Place all contaminated solid waste, such as gloves, pipette tips, and empty vials, into a designated, durable, and clearly labeled hazardous waste bag or container.
 - The label should clearly indicate "Hazardous Waste" and "ML-T7 Contaminated Materials."
- Decontamination of Work Surfaces:
 - Thoroughly decontaminate all work surfaces and equipment that may have come into contact with ML-T7. Use a suitable laboratory disinfectant or cleaning agent.
 - Dispose of all cleaning materials (e.g., paper towels, wipes) as hazardous solid waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the



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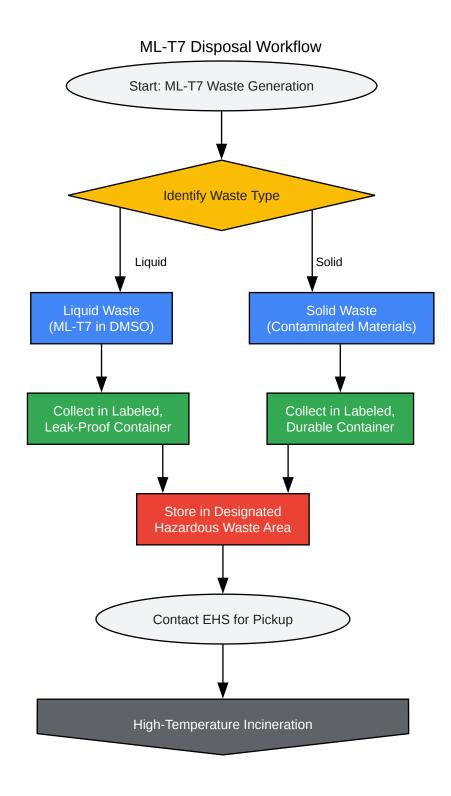
collected waste.

- Do not dispose of ML-T7 or its containers in the regular trash or down the drain.[2][3]
- Recommended Disposal Method:
 - The recommended disposal method for chlorinated organic compounds like ML-T7, particularly when dissolved in a combustible solvent like DMSO, is high-temperature incineration in a facility equipped with afterburners and scrubbers to neutralize harmful combustion byproducts.

ML-T7 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ML-T7**.





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Caption: Workflow for the safe disposal of **ML-T7** waste.



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